

Application Note: Isolation and Characterization of Fasudil N-Hydroxy Impurity from API

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Compound of Interest

Compound Name: *Fasudil N-Hydroxy Impurity*

CAS No.: *1350827-92-7*

Cat. No.: *B600959*

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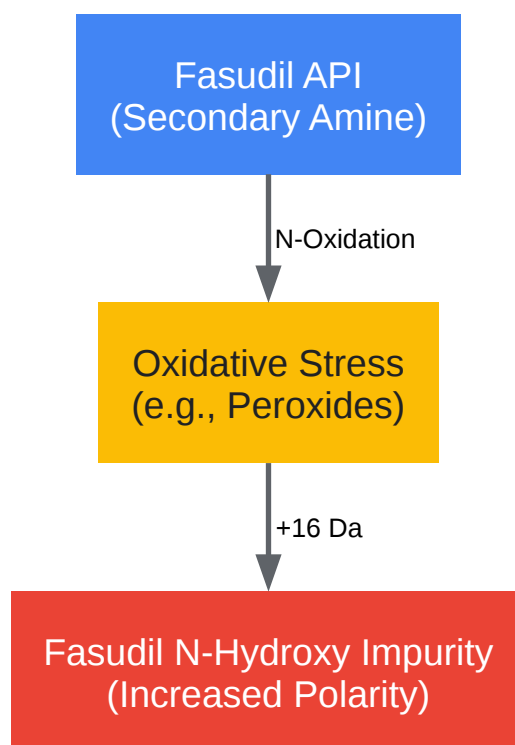
Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Discipline: Pharmaceutical Analysis & Preparative Chromatography

Introduction and Chemical Context

Fasudil hydrochloride is a potent Rho-kinase inhibitor and vasodilator widely utilized in the management of cerebral vasospasm. In compliance with ICH Q8 (Quality by Design) guidelines, the identification, isolation, and control of process-related and degradation impurities in the Active Pharmaceutical Ingredient (API) are mandatory for regulatory approval[1].

One of the most critical degradation products is the **Fasudil N-Hydroxy Impurity** (CAS: 1350827-92-7)[2]. The homopiperazine (1,4-diazepane) ring of Fasudil contains a secondary amine, which is highly susceptible to oxidative stress from atmospheric oxygen, light, or trace peroxides in excipients. This oxidation yields an N-hydroxylamine derivative[2]. Because N-hydroxy compounds can exhibit unique toxicological profiles (including potential mutagenicity), isolating this specific impurity in high purity (>95%) is a prerequisite for downstream toxicological qualification and the establishment of certified reference standards[3].



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Chemical pathway illustrating the N-oxidation of Fasudil API to its N-Hydroxy Impurity.

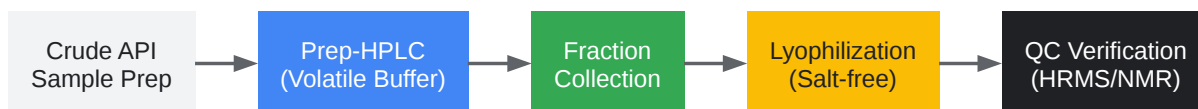
Rationale for the Isolation Strategy

Isolating the N-hydroxy impurity from the bulk API presents specific physicochemical challenges that dictate our experimental design:

- **Chromatographic Causality (Polarity Shift):** The introduction of the hydroxyl (-OH) group on the diazepane ring provides a new hydrogen bond donor and increases the molecule's overall dipole moment. In reverse-phase high-performance liquid chromatography (RP-HPLC), this increased hydrophilicity causes the impurity to partition less into the hydrophobic C18 stationary phase, resulting in an earlier elution time compared to the parent API[1].
- **Buffer Selection Causality (The Volatility Rule):** While standard analytical methods for Fasudil often employ phosphate buffers to achieve sharp peak shapes[4], preparative isolation strictly forbids them. Phosphate salts are non-volatile; they will co-precipitate with the target impurity during solvent evaporation, ruining the standard. Therefore, we substitute phosphate with Ammonium Formate. Under lyophilization (vacuum freeze-drying), ammonium formate

decomposes into ammonia and formic acid, both of which sublime entirely, leaving behind a salt-free, neat solid.

- Self-Validating System: By utilizing mass-directed fraction collection (triggering specifically at the impurity's mass) rather than relying solely on UV absorption, the protocol inherently prevents false-positive fraction collection caused by co-eluting UV-active degradants.



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Step-by-step preparative isolation workflow for the **Fasudil N-Hydroxy Impurity**.

Experimental Protocols

Phase 1: Analytical Profiling & Method Scale-Up

Before committing to preparative scale, the crude API is profiled to establish the Relative Retention Time (RRT) of the target impurity.

- Column: C18, 250 x 4.6 mm, 5 μ m.
- Mobile Phase A: 10 mM Ammonium Formate in LC-MS grade Water (pH ~6.5).
- Mobile Phase B: LC-MS grade Acetonitrile.
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 275 nm and Positive ESI-MS.

Observation: Fasudil API (m/z 292.1) elutes at approximately 12.5 minutes. The N-Hydroxy impurity (m/z 308.1) elutes earlier at ~9.8 minutes^{[1],[2]}.

Phase 2: Preparative Isolation (Step-by-Step)

Step 1: Sample Preparation

- Weigh 500 mg of crude Fasudil API (or an oxidatively forced-degraded sample to enrich the impurity yield).
- Dissolve the API in 5.0 mL of Methanol:Water (1:1, v/v) to ensure complete solubility without causing strong solvent effects on the column head.
- Filter the solution through a 0.45 μm PTFE syringe filter to remove particulates and protect the preparative column frit.

Step 2: Preparative Chromatographic Execution

- System: Preparative LC system equipped with a fraction collector and dual UV/MS triggering.
- Column: Preparative C18, 250 x 21.2 mm, 10 μm .
- Flow Rate: 20.0 mL/min.
- Gradient Program:
 - 0-5 min: 5% B (Isocratic hold to flush highly polar void volume components).
 - 5-25 min: 5% to 40% B (Shallow gradient to maximize resolution between the N-hydroxy impurity and the massive API tail).
 - 25-30 min: 95% B (High-organic column wash).

Step 3: Mass-Directed Fraction Collection

- Monitor the UV trace at 275 nm for baseline reference.
- Program the fraction collector to trigger only when the mass spectrometer detects the specific target ion: m/z 308.1 $[\text{M}+\text{H}]^+$. This ensures absolute collection fidelity.

Step 4: Lyophilization (Recovery)

- Pool all tubes containing the mass-triggered fractions.

- Flash-freeze the pooled solution using a liquid nitrogen or dry ice/acetone bath.
- Lyophilize at -50°C under high vacuum (<0.1 mbar) for 48-72 hours. The water, acetonitrile, and ammonium formate will completely sublime, yielding the N-hydroxy impurity as a white to off-white solid[5].

Data Presentation & Quality Control (QC)

To maintain scientific integrity, the isolated material must be re-injected into a High-Resolution Mass Spectrometer (HRMS) to verify purity and structural mass accuracy.

Table 1: Summary of Chromatographic and Mass Spectrometry Data

Compound	Molecular Formula	Exact Mass[M+H] +	Analytical RT (min)	Relative Retention Time (RRT)	Target Purity (Post-Isolation)
Fasudil (API)	C ₁₄ H ₁₇ N ₃ O ₂ S	292.1114	12.50	1.00	N/A
N-Hydroxy Impurity	C ₁₄ H ₁₇ N ₃ O ₃ S	308.1063	9.85	0.79	> 98.5%
Fasudil Dimer	C ₂₈ H ₃₂ N ₆ O ₄ S ₂	581.1995	28.60	2.29	N/A

Data Interpretation: The exact mass of the isolated fraction confirms the addition of one oxygen atom (+15.9949 Da) corresponding to the N-hydroxylation event[1]. The absence of the m/z 292.1 ion in the final QC run validates the efficacy of the preparative separation.

Conclusion

The successful isolation of the **Fasudil N-Hydroxy impurity** relies on a deep understanding of molecular causality. By leveraging the polarity difference induced by the N-hydroxyl group and utilizing volatile, MS-compatible buffers (Ammonium Formate), researchers can obtain high-purity reference standards without the risk of non-volatile salt contamination. This self-

validating, mass-directed protocol ensures compliance with stringent pharmaceutical quality control demands and provides a robust foundation for subsequent toxicological assays.

References

- Song, M., et al. "Identification and characterization of the process-related impurities in fasudil hydrochloride by hyphenated techniques using a quality by design approach." Journal of Separation Science, 2014.
- PubChem. "**Fasudil N-Hydroxy Impurity** | C₁₄H₁₇N₃O₃S | CID 57333975." National Center for Biotechnology Information.
- TLC Pharmaceutical Standards. "**Fasudil N-Hydroxy Impurity** Product Catalog." TLC Standards.
- CymitQuimica. "CAS: 1350827-92-7 | **Fasudil N-Hydroxy Impurity**." CymitQuimica Catalog.
- Google Patents. "HPLC detection method of fasudil hydrochloride related substances." Patent Application.

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Sources

- 1. Identification and characterization of the process-related impurities in fasudil hydrochloride by hyphenated techniques using a quality by design approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fasudil N-Hydroxy Impurity | C₁₄H₁₇N₃O₃S | CID 57333975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tlcstandards.com [tlcstandards.com]
- 4. CN108593831B - HPLC detection method of fasudil hydrochloride related substances - Google Patents [patents.google.com]
- 5. CAS: 1350827-92-7 | CymitQuimica [cymitquimica.com]

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